

Isopropyl acetoacetate safety data sheet (SDS) information

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Compound of Interest

Compound Name: *Isopropyl acetoacetate*

Cat. No.: *B017614*

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An In-depth Technical Guide to the Safety of **Isopropyl Acetoacetate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety information for **isopropyl acetoacetate** (CAS No. 542-08-5), a versatile intermediate in the synthesis of pharmaceuticals and other fine chemicals.^{[1][2]} Adherence to rigorous safety protocols is essential when handling this compound in a laboratory or drug development setting. This document summarizes key safety data, outlines emergency procedures, and details standard experimental methodologies for assessing chemical safety.

Chemical Identification and Physical Properties

Isopropyl acetoacetate is a colorless liquid with a fruity odor.^{[3][4]} It is slightly miscible with water and soluble in many organic solvents.^{[2][3]}

Table 1: Physical and Chemical Properties of **Isopropyl Acetoacetate**

Property	Value	Source(s)
CAS Number	542-08-5	[5]
Molecular Formula	C ₇ H ₁₂ O ₃	[5]
Molecular Weight	144.17 g/mol	[5]
Appearance	Colorless Liquid	[2][6]
Boiling Point	95 °C at 52 hPa	[5]
Melting Point	-27 °C	[2]
Density	0.989 g/mL at 20 °C	[5]
Flash Point	71 °C (159.8 °F) - Closed Cup	[5][7]
Water Solubility	Slightly miscible	[2]

Hazard Identification and Classification

Isopropyl acetoacetate is classified as a combustible liquid and can cause skin and serious eye irritation.[5][8][9]

Table 2: GHS Hazard Classification for **Isopropyl Acetoacetate**

Hazard Class	Category	Hazard Statement	Pictogram	Source(s)
Flammable Liquids	Category 4	H227: Combustible liquid	None	[8]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	GHS07 (Exclamation Mark)	[5][9]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation	GHS07 (Exclamation Mark)	[8][10]

Toxicological Data and Exposure Limits

Specific acute toxicity data, such as LD50 (Lethal Dose, 50%) and LC50 (Lethal Concentration, 50%), for **isopropyl acetoacetate** are not readily available in the provided search results. Similarly, official occupational exposure limits (OELs) like the Permissible Exposure Limit (PEL) or Threshold Limit Value (TLV) have not been established for this specific compound.^[11] One source notes that the toxicological properties have not been fully investigated.

For the structurally related but distinct compound, isopropyl acetate (CAS No. 108-21-4), toxicological data and exposure limits have been established and are provided below for informational purposes only. These values should not be used as a direct safety reference for **isopropyl acetoacetate**.

Table 3: Toxicological Data and Exposure Limits for Isopropyl Acetate (CAS No. 108-21-4)

Parameter	Value	Species	Route	Source(s)
LD50	6,750 mg/kg	Rat	Oral	^[12] ^[13]
LD50	> 20 mL/kg	Rabbit	Dermal	^[13] ^[14]
LC50	50,600 mg/m ³	Rat	Inhalation (8 hr)	^[1] ^[14]
OSHA PEL	250 ppm (950 mg/m ³)	Human	8-hr TWA	^[2] ^[15] ^[16]
ACGIH TLV	100 ppm	Human	8-hr TWA	^[15] ^[16]
ACGIH STEL	150 ppm	Human	Short-Term	^[13] ^[15]

Experimental Protocols

The quantitative safety data presented in Safety Data Sheets are derived from standardized experimental protocols. Below are brief descriptions of the methodologies relevant to the key safety parameters of **isopropyl acetoacetate**.

Flash Point Determination (Closed-Cup Method)

The flash point of 71 °C for **isopropyl acetoacetate** was determined using a closed-cup method.^{[5][7]} Standard closed-cup methods, such as ASTM D56 (Tag Closed Cup Tester) and ASTM D93 (Pensky-Martens Closed Cup Tester), are used to evaluate the lowest temperature at which a liquid's vapors will ignite in the presence of an ignition source.^[17]

- Principle: A sample of the liquid is placed in a sealed cup and heated at a slow, constant rate. An ignition source is periodically introduced into the vapor space above the liquid.
- Methodology: The temperature at which a flash is observed across the surface of the liquid is recorded as the flash point. For liquids with higher viscosity or a tendency to form a surface film, the Pensky-Martens method (ASTM D93), which includes a stirrer, is often employed.^[17] The observed flash point is then corrected for barometric pressure.^[17]

Boiling Point Determination (OECD Test Guideline 103)

The boiling point is the temperature at which a liquid's vapor pressure equals the surrounding atmospheric pressure. The OECD Test Guideline 103 describes several methods for this determination, including dynamic methods and distillation methods.

- Principle: The test substance is heated, and the temperature at which it transitions into the vapor phase under atmospheric pressure is measured.
- Methodology (Distillation Method): The liquid is heated in a distillation flask. The temperature is recorded from the moment the first drops of distillate are collected until the last of the liquid evaporates. The rate of distillation is controlled, typically between 3 to 5 mL per minute.

Acute Oral Toxicity Assessment (OECD Test Guidelines 420, 423, 425)

While specific LD50 values for **isopropyl acetoacetate** were not found, the standard methods for their determination are outlined in OECD guidelines. These methods are designed to assess adverse effects occurring shortly after oral administration of a single dose of a substance.^{[2][12][13]}

- Principle: To determine the dose that is lethal to 50% of a test population (LD50), the substance is administered to laboratory animals (typically rats) in a stepwise procedure.^[2]

- Methodology (e.g., Acute Toxic Class Method - OECD 423): The test uses a stepwise procedure with a small number of animals per step (usually three). The substance is administered orally at one of several defined dose levels. The presence or absence of mortality at one step determines the dose for the next step. This approach allows for classification of the substance's toxicity while minimizing animal use.[2] Animals are observed for a set period (e.g., 14 days) for signs of toxicity and mortality.[13]

Handling, Storage, and Emergency Procedures

Personal Protective Equipment (PPE) and Handling

When handling **isopropyl acetoacetate**, appropriate personal protective equipment should be worn to prevent skin and eye contact.

- Eye/Face Protection: Wear safety glasses with side shields or chemical safety goggles.[8]
- Skin Protection: Wear suitable protective gloves and clothing to prevent skin exposure.[8]
- Respiratory Protection: Use only in a well-ventilated area. If ventilation is inadequate, approved respiratory protection should be worn.[8]
- Hygiene: Handle in accordance with good industrial hygiene and safety practices. Wash hands thoroughly after handling.[10] Keep away from heat, sparks, open flames, and hot surfaces.[5]

Storage

Store containers in a dry, cool, and well-ventilated place.[5] Keep containers tightly closed and away from heat and sources of ignition.[5] The designated storage class for this combustible liquid is Class 10.[5][7]

First-Aid Measures

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses if present and easy to do. Get medical attention.[5][8]
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation persists, call a physician.[5][8]

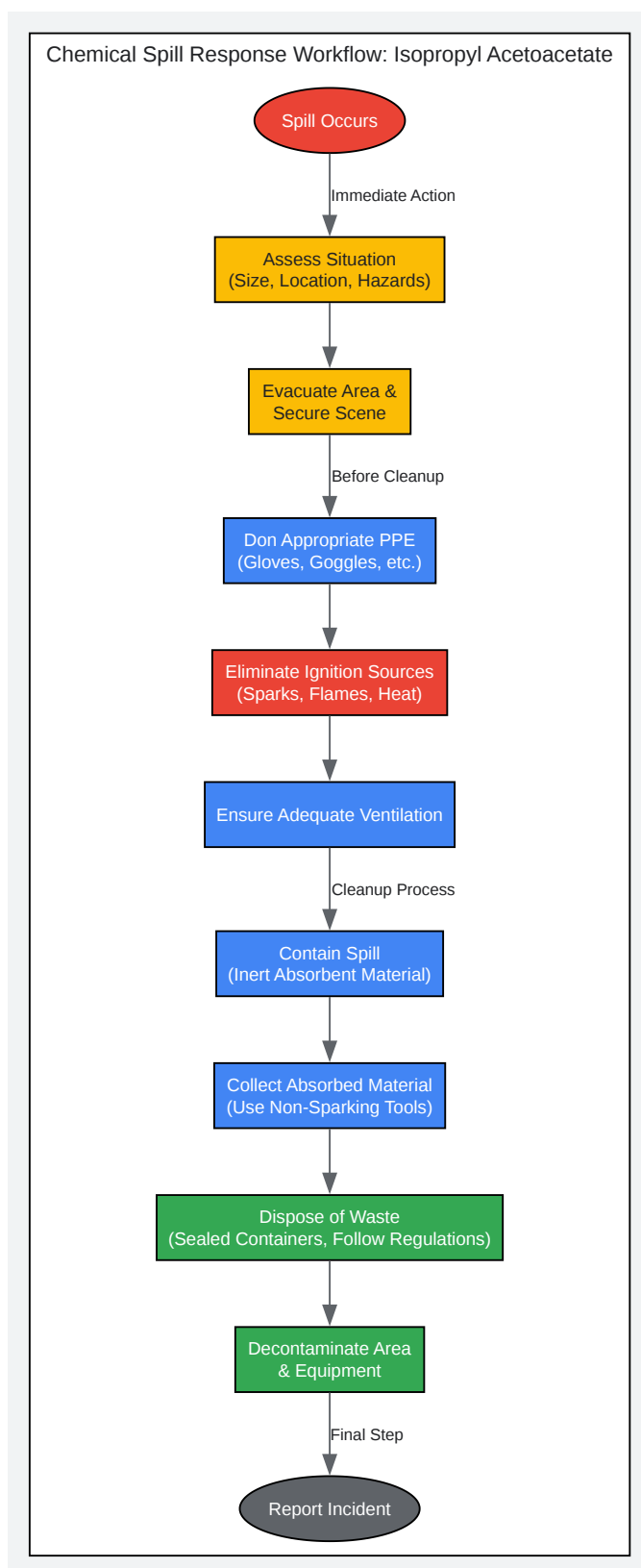
- Inhalation: Remove the person to fresh air. If breathing is difficult or symptoms occur, get medical attention.[8]
- Ingestion: Clean mouth with water and drink plenty of water afterward. Do not induce vomiting. Call a physician or poison control center immediately.[8][10]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), alcohol-resistant foam, or water spray.[5][10]
- Specific Hazards: As a combustible material, containers may explode when heated.[5]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[8]

Accidental Release Measures

In the event of a spill, a systematic approach is crucial to ensure safety and minimize environmental contamination. The following workflow outlines the logical steps for responding to an accidental release of **isopropyl acetoacetate**.



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Figure 1. Logical workflow for responding to a chemical spill.

Accidental Release Protocol:

- Remove Ignition Sources: Immediately eliminate all sparks, flames, and hot surfaces from the area.[5]
- Ensure Ventilation: Provide adequate ventilation to disperse vapors.
- Personal Precautions: Use personal protective equipment as required, including gloves and eye protection, to avoid contact with the spilled material.[5]
- Containment and Cleanup: Soak up the spill with an inert absorbent material (e.g., sand, silica gel).[5] Use non-sparking tools to collect the material and place it in suitable, closed containers for disposal.[16] Do not allow the substance to enter drains or waterways.

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